

A Comprehensive Technical Guide to the Health and Safety of Esculin Sesquihydrate

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Compound of Interest

Compound Name: *Esculin sesquihydrate*

Cat. No.: *B8099672*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical health and safety information for handling **Esculin sesquihydrate** in a laboratory and drug development setting. The following sections detail the compound's properties, potential hazards, handling procedures, and emergency protocols, supported by quantitative data and clear visual workflows.

Chemical and Physical Properties

Esculin sesquihydrate is a coumarin glycoside.^[1] It typically appears as a white to off-white crystalline powder.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
CAS Number	66778-17-4	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₁₅ H ₁₆ O ₉ · 1.5H ₂ O or C ₃₀ H ₃₈ O ₂₁	[1][2][5][6][7]
Molecular Weight	~367.3 g/mol (anhydrous basis) or ~734.6 g/mol (sesquihydrate)	[5][7]
Appearance	White to off-white or cream powder/crystalline powder	[1][6]
Melting Point	203-205 °C	
Solubility	Slightly soluble in water. Soluble in hot methanol, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	[2][8]
Bulk Density	≈ 200 kg/m ³	[2]

Toxicological Data and Hazard Identification

The toxicological profile of **Esculin sesquihydrate** indicates that while it is not classified as hazardous under some regulations, other sources suggest it may pose certain risks.[2][3][4][7] One supplier classifies it as harmful if swallowed and an irritant to the skin, eyes, and respiratory system.[3] Another suggests it is irritating to the eyes, respiratory system, and skin.[9] Long-term exposure to high dust concentrations may lead to changes in lung function.[9]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Note: Classifications may vary by supplier. This table represents the most comprehensive hazard profile identified.[\[3\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is essential to minimize risk.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Ensure good ventilation of the workstation.[\[2\]](#) Use only outdoors or in a well-ventilated area.[\[3\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#) Safety goggles with side-shields are recommended.[\[3\]](#)
- Hand Protection: Wear suitable protective gloves (e.g., polychloroprene, nitrile rubber, butyl rubber).[\[3\]](#)[\[9\]](#)
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[4\]](#)[\[9\]](#) An impervious clothing or a P.V.C. apron is recommended.[\[3\]](#)[\[9\]](#)
- Respiratory Protection: Not required under normal use conditions with adequate ventilation.[\[4\]](#)[\[10\]](#) If dust is generated, a suitable respirator should be used.[\[3\]](#)

General Hygiene and Handling Practices

- Avoid all personal contact, including inhalation.[9]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2][3]
- Do not eat, drink, or smoke when using this product.[2][3]
- Wash hands thoroughly after handling.[2][3]

Storage Conditions

- Store in a cool, well-ventilated place.[2][7]
- Keep container tightly closed in a dry place.[2][4]
- Avoid direct sunlight, air contact, and moisture.[2]

Experimental Protocols

While specific experimental protocols for the toxicological assessment of **Esculin sesquihydrate** were not detailed in the provided search results, the classifications suggest that standard OECD guidelines for acute oral toxicity (e.g., OECD 423), skin irritation (e.g., OECD 404), and eye irritation (e.g., OECD 405) were likely followed. Researchers should refer to these standardized methods when designing their own safety assessments.

Emergency Procedures

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, seek medical attention.[2][3]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[2][3]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[2][3][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or a doctor if you feel unwell.[2][3]

Accidental Release Measures

- Minor Spills: Clean up all spills immediately. Avoid breathing dust and contact with skin and eyes.[9] Mechanically recover the product (sweep or shovel) into a suitable, dry container.[2]
- Major Spills: Evacuate unnecessary personnel.[2] Alert emergency responders.[9] Wear appropriate PPE, including respiratory protection.[9] Prevent the product from entering drains or water courses.[3][7]
- Cleaning: Absorb solutions with inert solid materials like clay or diatomaceous earth.[2][3] Decontaminate surfaces by scrubbing with alcohol.[3]

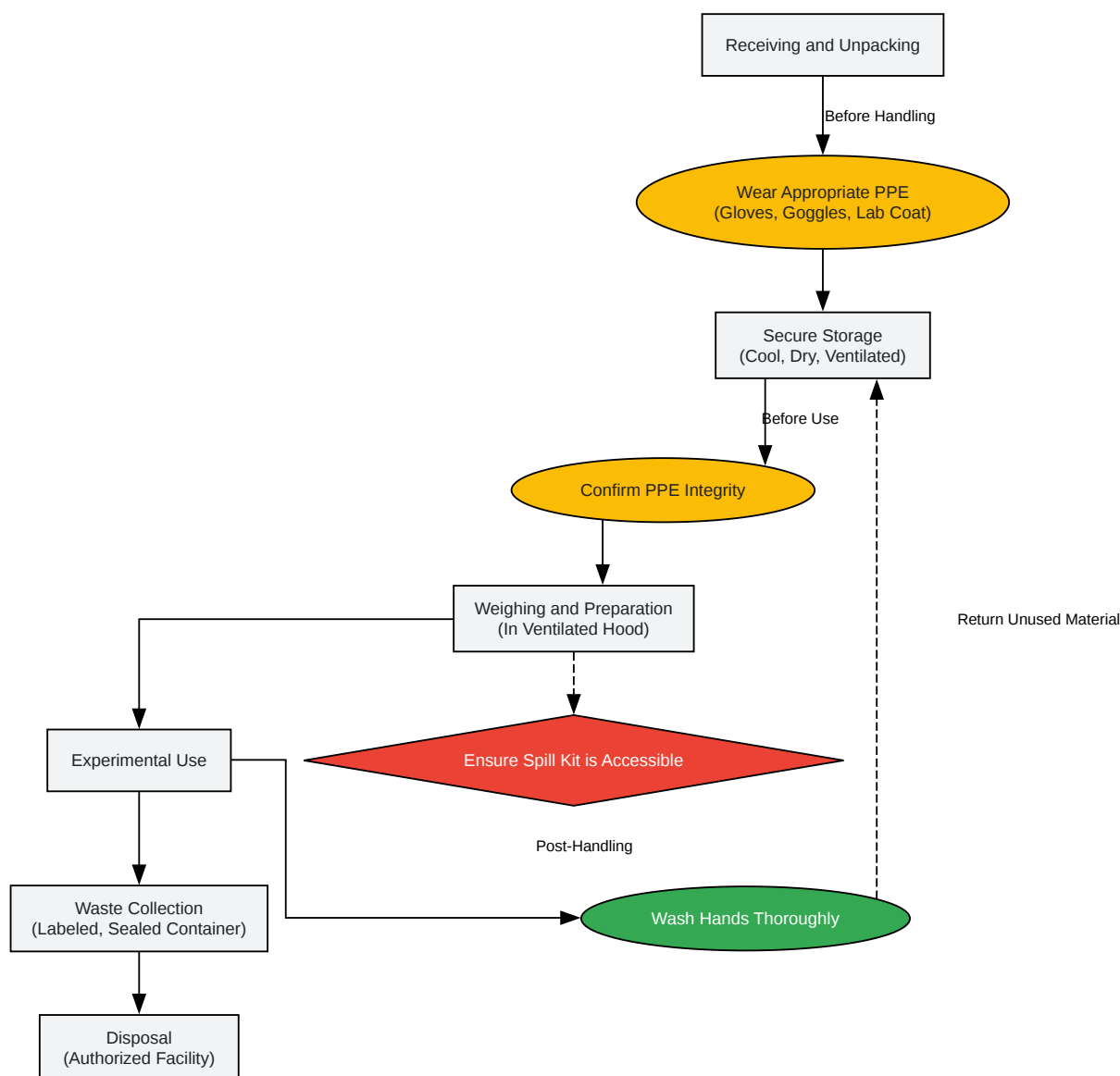
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical powder, foam, or carbon dioxide.[2][3]
- Hazards from Combustion: May emit toxic fumes (carbon monoxide, carbon dioxide) under fire conditions.[9]

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.^[2]^[3]

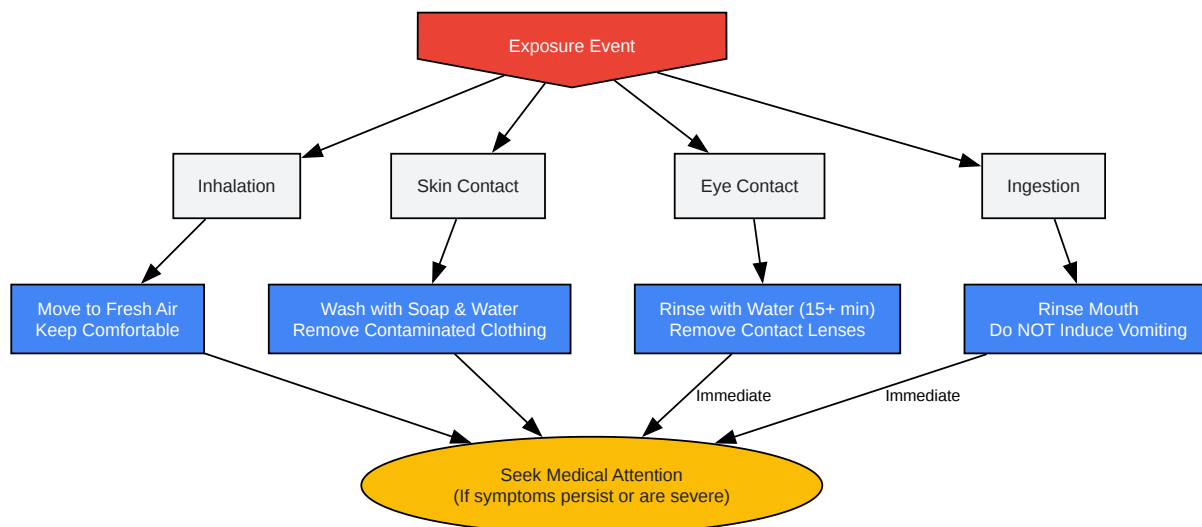
Visual Workflow and Pathway Diagrams

To further aid in the safe handling and emergency response for **Esculin sesquihydrate**, the following diagrams have been generated.



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Caption: Workflow for the safe handling of **Esculin sesquihydrate** powder.



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Caption: First-aid response flowchart for **Esculin sesquihydrate** exposure.

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References

- 1. CAS 66778-17-4: Esculin sesquihydrate | CymitQuimica [cymitquimica.com]
- 2. lobachemie.com [lobachemie.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. fishersci.com [fishersci.com]
- 5. Esculin sesquihydrate | C₃₀H₃₈O₂₁ | CID 131675424 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. A11624.06 [thermofisher.com]
- 7. carlroth.com:443 [carlroth.com:443]
- 8. Esculin Sesquihydrate | CAS:66778-17-4 | High Purity | Manufacturer BioCrick [biocrick.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
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